

Technical Application Note: Fujioligo 450 in Food Matrix Stabilization and Rheology Modification

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Amylotetraose; Fujioligo 450; <i>alpha</i> -1,4-Tetraglucose
CAS No.:	9036-88-8
Cat. No.:	B1593421

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Introduction & Chemical Profile[1][2][3][4]

Fujioligo 450 is a specialized maltooligosaccharide (MOS) syrup produced by Nihon Shokuhin Kako Co., Ltd. (Japan Corn Starch). Unlike standard corn syrups or maltodextrins, Fujioligo 450 is engineered to contain a high proportion of Maltotetraose (G4) and Maltotriose (G3), with reduced levels of glucose (G1) and maltose (G2).

This specific Degree of Polymerization (DP) profile grants it unique physicochemical properties critical for advanced food formulation:

- **Intermediate Molecular Weight:** Bridges the gap between simple sugars and long-chain starches.
- **High Glass Transition Temperature (Tg')**: Significantly higher than sucrose or fructose, making it a superior cryoprotectant.

- **Low Sweetness:** Approximately 20-25% the sweetness of sucrose, allowing for bulk addition without altering the flavor profile.
- **Viscosity Modification:** Provides body and mouthfeel similar to fat mimetics.

Chemical Composition (Typical)

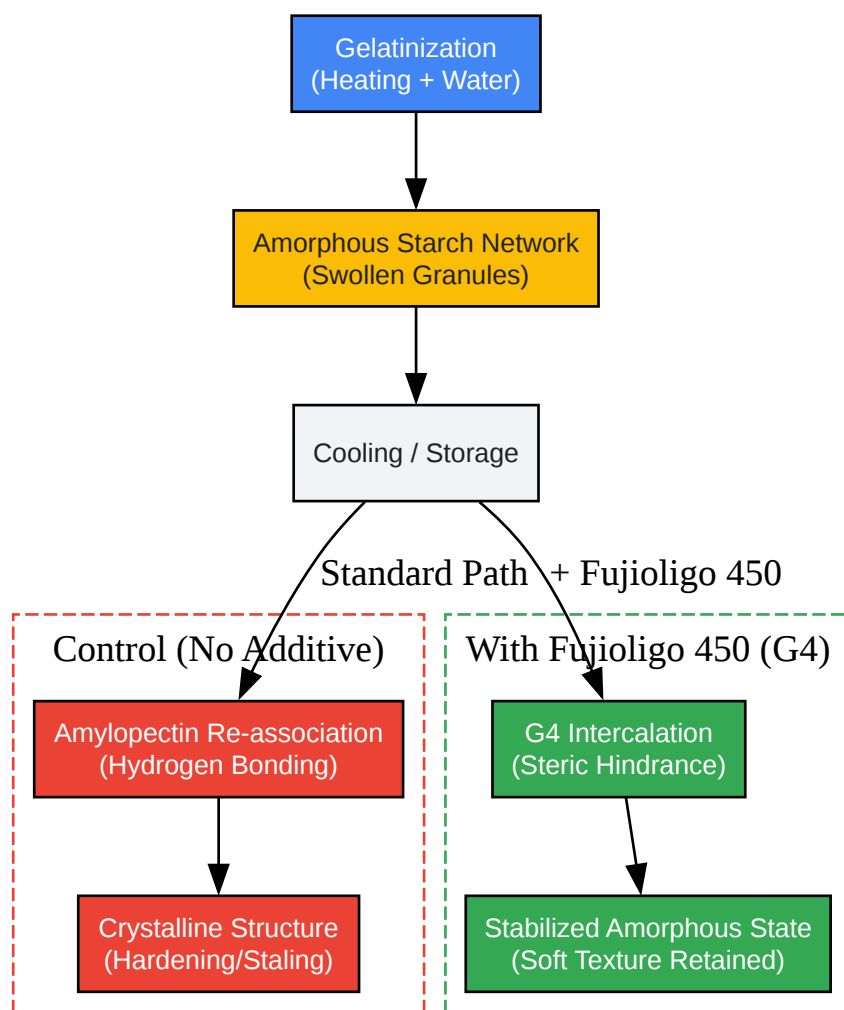
Component	Abbreviation	Approximate Content (%)	Functional Role
Maltotetraose	G4	~45-55%	Primary Anti-Staling Agent
Maltotriose	G3	~20-30%	Moisture Retention
Maltopentaose+	G5+	~10-15%	Viscosity / Body
Glucose/Maltose	G1/G2	< 10%	Minimal Sweetness

Mechanism of Action: Starch Retrogradation Inhibition[5]

The primary application of Fujioligo 450 is the inhibition of retrogradation (staling) in starch-based systems (bread, noodles, mochi).

The Science: Starch retrogradation occurs when gelatinized amylose and amylopectin chains re-associate upon cooling, forming crystalline structures that expel water (syneresis) and harden the texture.[1][2] Fujioligo 450 (specifically the G4 fraction) functions via Steric Interference. The G4 molecules intercalate between amylopectin side chains, preventing the formation of the double-helical structures required for crystallization.

Pathway Visualization



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Figure 1: Mechanism of Retrogradation Inhibition. Fujioligo 450 prevents the re-ordering of amylopectin chains into crystalline lattices.

Protocol A: Evaluation of Anti-Staling Efficacy

This protocol quantifies the ability of Fujioligo 450 to extend shelf life in a standard wheat gel model.

Materials

- Commercial Wheat Starch (unmodified).
- Fujioligo 450.

- Control: Sucrose or Water.
- Instrument: Differential Scanning Calorimeter (DSC) (e.g., TA Instruments or Mettler Toledo).
- Instrument: Texture Analyzer (e.g., Stable Micro Systems TA.XT plus).

Experimental Workflow

Step 1: Sample Preparation

- Prepare a 40% (w/w) starch suspension in distilled water.
- Test Group: Replace 10% of the starch weight with Fujioligo 450 (solid basis).
- Control Group: Replace 10% of the starch weight with Water (negative control) or Sucrose (positive control).
- Homogenize samples for 5 minutes.

Step 2: Gelatinization & Storage

- Load 15-20 mg of suspension into DSC stainless steel high-pressure pans. Seal hermetically.
- Heat from 25°C to 100°C at 10°C/min to gelatinize the starch in-situ.
- Store the pans at 4°C (accelerated staling temperature) for 7, 14, and 21 days.

Step 3: DSC Analysis (Enthalpy of Retrogradation)

- After storage, re-scan the pans from 25°C to 100°C at 10°C/min.
- Identify the endothermic peak between 40°C–60°C (melting of retrograded amylopectin crystals).
- Integrate the peak to calculate Enthalpy (, J/g).

Step 4: Texture Analysis (Validation)

- Prepare larger batches (beaker scale) using the same ratios. Gelatinize in a water bath.
- Store gels in cylindrical molds at 4°C.
- Perform Texture Profile Analysis (TPA):
 - Probe: P/0.5 (0.5 inch cylinder).
 - Strain: 50% compression.
 - Speed: 1.0 mm/s.
 - Metric: Record "Hardness" (N) at Days 1, 3, and 7.

Expected Results & Interpretation

- DSC: The Control group will show a progressive increase in

over time (indicating crystallization). The Fujioligo 450 group should show a 40-60% reduction in

compared to the control at Day 14.
- Texture: Hardness values for the Fujioligo 450 group should remain significantly lower, correlating with the DSC data.

Application 2: Cryoprotection in Frozen Dough & Surimi

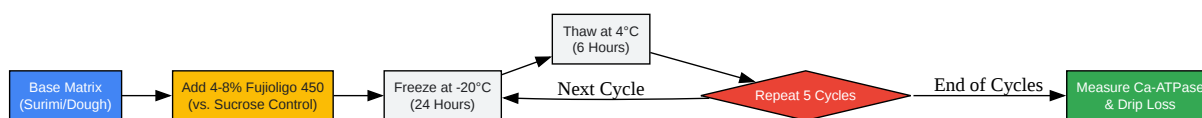
Fujioligo 450 acts as a cryoprotectant by elevating the glass transition temperature of the maximally freeze-concentrated solution (

). This prevents the mobility of water molecules at frozen storage temperatures, inhibiting ice crystal growth that damages protein networks (gluten or myofibrils).

Protocol B: Freeze-Thaw Stability Assay

Objective: Assess protein stability in Surimi or Dough under thermal stress.

Workflow Visualization



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Figure 2: Freeze-Thaw Cycling Protocol for Stability Testing.

Step-by-Step Methodology

- Preparation:
 - Mix Surimi paste (washed mince) with 8% Fujioligo 450 (w/w).
 - Control: 8% Sucrose + Sorbitol (1:1 mix is industry standard).
- Cycling:
 - Subject samples to 5 freeze-thaw cycles as defined in Figure 2.
- Measurement 1: Drip Loss:
 - Weigh sample before () and after () thawing (blot dry).
- Measurement 2: Ca-ATPase Activity (Protein Integrity):
 - Extract myofibrillar protein using 0.6M KCl buffer.
 - Incubate with ATP and Calcium.
 - Measure inorganic phosphate (Pi) release via colorimetric assay.

- Significance: Higher ATPase activity = Less protein denaturation.

Data Summary & Comparison

The following table summarizes the comparative advantages of Fujioligo 450 against common alternatives.

Feature	Fujioligo 450 (G4-Rich)	Sucrose	Maltodextrin (DE 10-15)
Sweetness	Low (Mild)	High	Low/Neutral
Anti-Staling Efficacy	High (Specific Interaction)	Medium (Water competition)	Low (Dilution effect only)
Cryoprotection	High (High)	Medium (Low)	Medium
Maillard Reaction	Moderate	High	Low
Digestibility	Fully Digestible	Fully Digestible	Fully Digestible
Viscosity	High (Body building)	Low	High

References

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Disclaimer: The protocols described herein are for research and development purposes. Users must verify the specific Certificate of Analysis (CoA) for their batch of Fujioligo 450, as composition may vary slightly by region and grade. Always adhere to local food safety regulations regarding additive usage limits.

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Sources

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- [2. Maltooligosaccharides: Properties, Production and Applications - PMC](https://pubmed.ncbi.nlm.nih.gov/36812341/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36812341/)]
- To cite this document: BenchChem. [Technical Application Note: Fujioligo 450 in Food Matrix Stabilization and Rheology Modification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1593421/docs#technical-application-note-fujioligo-450-in-food-matrix-stabilization-and-rheology-modification>]

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